

10-Amino-4-decenoic Acid: A Versatile Building Block in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Amino-4-decenoic acid

Cat. No.: B15177842

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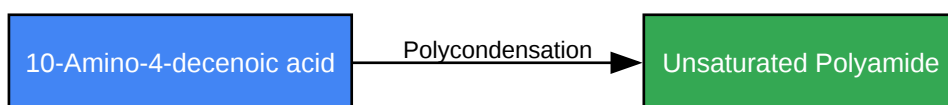
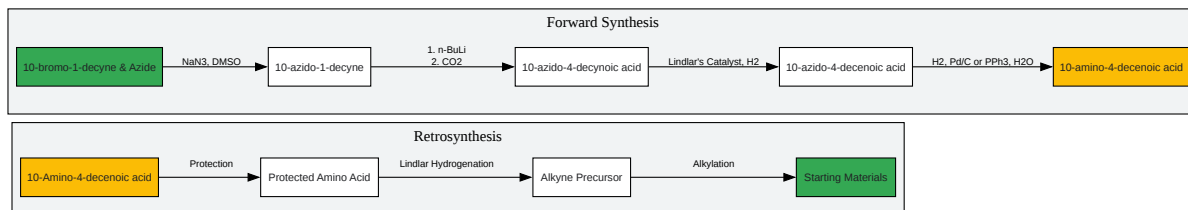
Disclaimer: Scientific literature providing specific experimental data on the synthesis and applications of **10-amino-4-decenoic acid** is limited. The following application notes and protocols are based on established principles of organic chemistry and are intended to serve as a theoretical guide for researchers, scientists, and drug development professionals. These protocols are hypothetical and would require experimental validation.

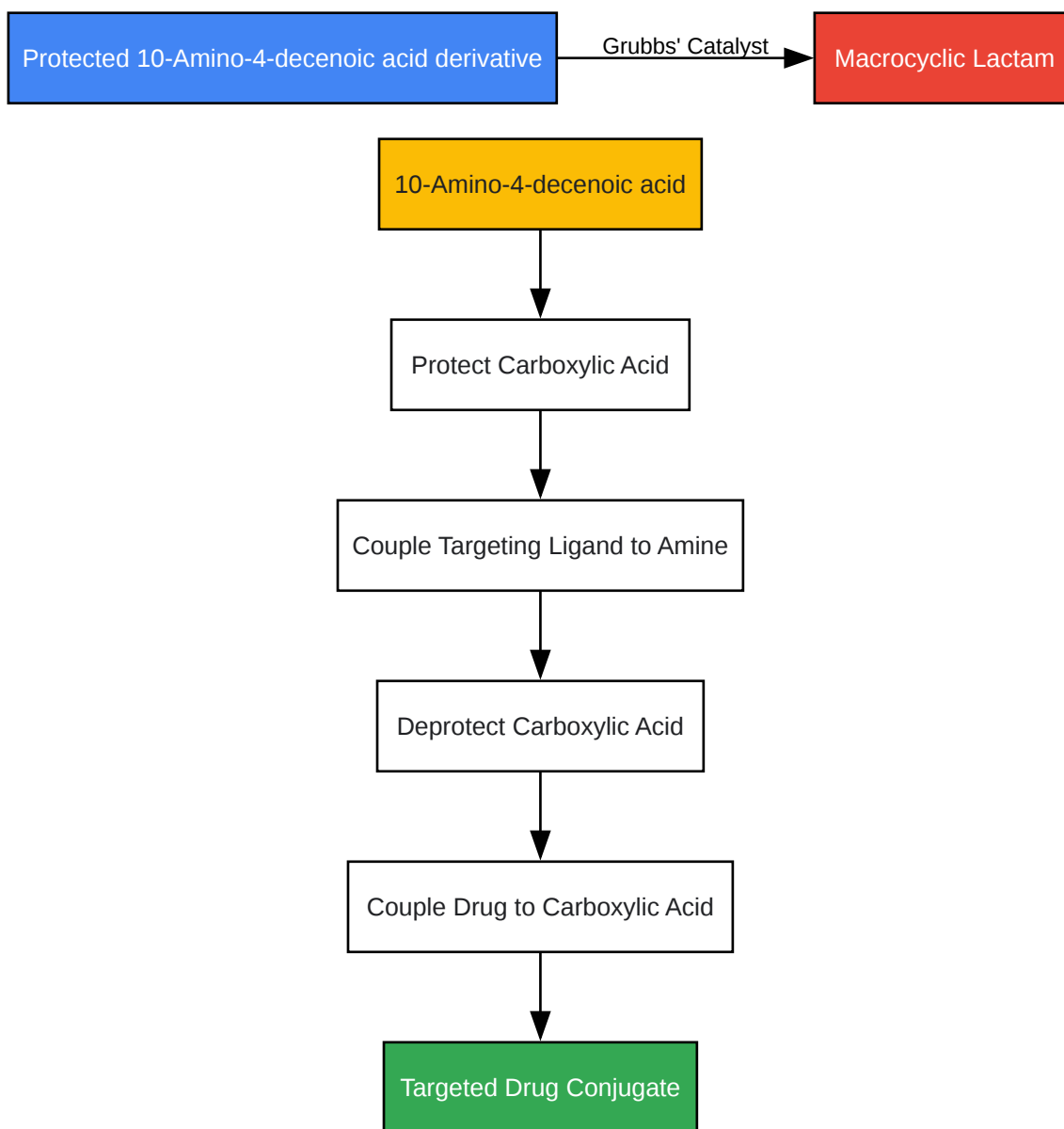
Introduction

10-Amino-4-decenoic acid is a bifunctional molecule possessing a terminal primary amine, a carboxylic acid, and an internal carbon-carbon double bond. This unique combination of functional groups makes it a potentially valuable building block for the synthesis of a diverse range of organic molecules, including polymers, macrocycles, and modified peptides. Its ten-carbon backbone provides a flexible yet substantial scaffold for the construction of complex molecular architectures. This document outlines potential synthetic applications and provides detailed, albeit theoretical, protocols for its use.

Proposed Synthesis of 10-Amino-4-decenoic Acid

A plausible retrosynthetic analysis suggests that **10-amino-4-decenoic acid** can be synthesized from commercially available starting materials through a multi-step sequence. A key step would involve the introduction of the amino group at the C10 position and the formation of the C4-C5 double bond.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com